

Troubleshooting inconsistent results with GDC-0575

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Compound of Interest

Compound Name: GDC-0575

Cat. No.: B15604400

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Technical Support Center: GDC-0575

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the use of **GDC-0575**, a potent and selective CHK1 inhibitor.

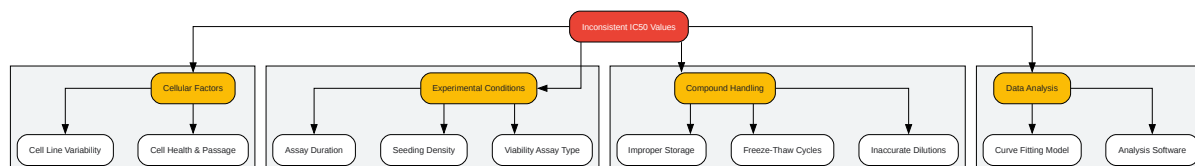
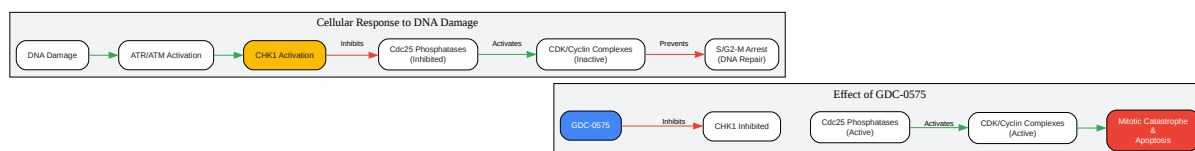
Frequently Asked Questions (FAQs) & Troubleshooting Guide

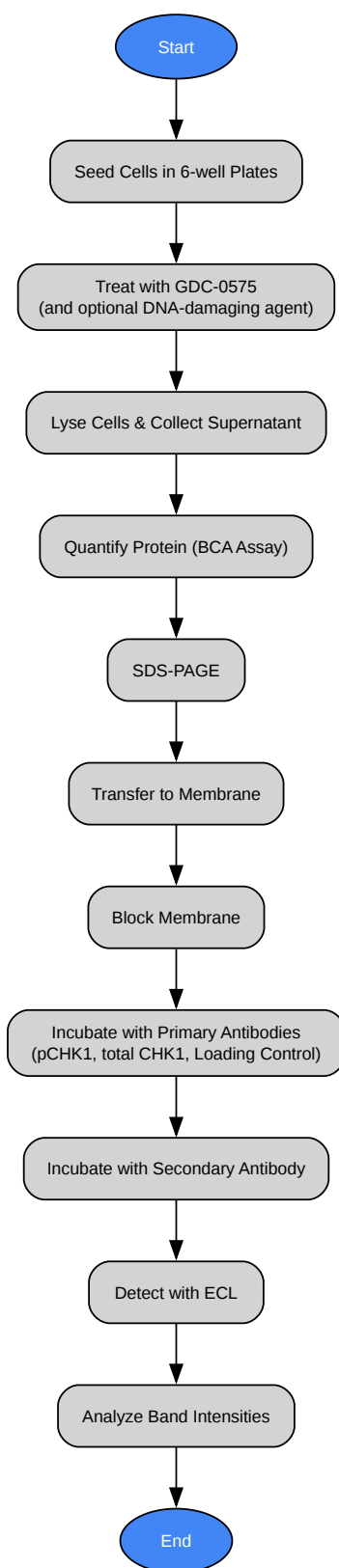
This section addresses common issues and questions that may arise during experiments involving **GDC-0575**.

Q1: What is the mechanism of action of **GDC-0575**?

GDC-0575 is a small molecule inhibitor that specifically targets Checkpoint Kinase 1 (CHK1), a crucial serine/threonine kinase involved in the DNA damage response (DDR).[1] In response to DNA damage, CHK1 is activated and phosphorylates downstream targets, such as Cdc25 phosphatases, leading to cell cycle arrest in the S and G2/M phases.[1] This pause allows time for DNA repair. **GDC-0575** binds to and inhibits the activity of CHK1, thereby preventing this

cell cycle arrest.[1] As a result, cells with DNA damage may bypass these critical checkpoints, leading to mitotic catastrophe and apoptosis. This mechanism makes **GDC-0575** a potent chemosensitization agent when used in combination with DNA-damaging drugs.[1]





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References

- 1. Facebook [[cancer.gov](#)]
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